

Application Notes and Protocols: Scale-up Synthesis of HO-4120

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Compound of Interest

Compound Name: HO-4120
CAS No.: 1214132-82-7
Cat. No.: B583892

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Abstract

This document provides a detailed protocol for the scale-up synthesis of **HO-4120**, a derivative of L-valine identified as (2S)-2-[[4-(hydroxymethyl)benzoyl]amino]-3-methylbutanoic acid (CAS No. 1214132-82-7). Due to the limited availability of specific scale-up synthesis data for **HO-4120**, this protocol is a comprehensive guide based on established methods for the N-acylation of amino acids, particularly L-valine derivatives. The provided methodologies are intended to be adaptable for process optimization and large-scale production. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams.

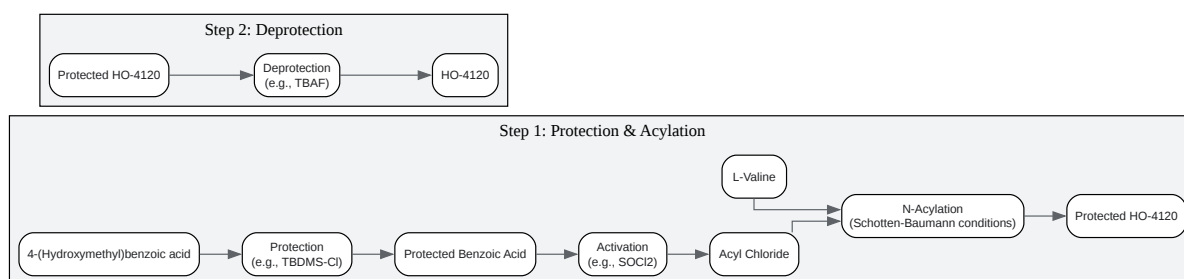
Introduction

HO-4120, with the molecular formula C₁₃H₁₇NO₄, is a molecule of interest in various research fields. A reliable and scalable synthetic route is crucial for ensuring a consistent supply for pre-clinical and clinical studies. The synthetic strategy outlined herein involves the N-acylation of L-valine with a protected 4-(hydroxymethyl)benzoic acid derivative, followed by deprotection. This approach is common for the synthesis of N-acyl amino acids and offers good yields and purity.

Materials and Methods

Overall Synthetic Scheme

The proposed two-step synthesis for **HO-4120** is outlined below. The first step involves the protection of the hydroxyl group of 4-(hydroxymethyl)benzoic acid, followed by its activation and coupling with L-valine. The final step is the deprotection of the hydroxyl group to yield the target compound.



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Caption: Proposed two-step synthesis workflow for **HO-4120**.

Experimental Protocols

Step 1: Synthesis of (2S)-2-[[4-((tert-butyldimethylsilyl)oxymethyl)benzoyl]amino]-3-methylbutanoic acid (Protected **HO-4120**)

- Protection of 4-(Hydroxymethyl)benzoic acid:
 - To a solution of 4-(hydroxymethyl)benzoic acid (1.0 eq) in anhydrous dichloromethane (DCM, 10 mL/g) under an inert atmosphere, add imidazole (2.5 eq).

- Cool the mixture to 0 °C and add tert-butyldimethylsilyl chloride (TBDMS-Cl, 1.1 eq) portion-wise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and separate the organic layer.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the protected benzoic acid.
- Activation of the Protected Benzoic Acid:
 - To the crude protected benzoic acid (1.0 eq) in anhydrous DCM (5 mL/g), add a catalytic amount of N,N-dimethylformamide (DMF).
 - Slowly add thionyl chloride (SOCl₂, 1.2 eq) at 0 °C.
 - Stir the reaction mixture at room temperature for 2-4 hours until the evolution of gas ceases.
 - Remove the excess SOCl₂ and solvent under reduced pressure to obtain the crude acyl chloride.
- N-Acylation of L-Valine (Schotten-Baumann Conditions):
 - Dissolve L-valine (1.0 eq) in a 1 M aqueous solution of sodium hydroxide (2.0 eq) at 0 °C.
 - Slowly add a solution of the crude acyl chloride (1.05 eq) in anhydrous tetrahydrofuran (THF) to the L-valine solution while maintaining the pH between 9-10 by the dropwise addition of 2 M NaOH.
 - Stir the reaction vigorously at room temperature for 4-6 hours.
 - Monitor the reaction by TLC.
 - After completion, acidify the aqueous layer to pH 2-3 with 1 M HCl.

- Extract the product with ethyl acetate (3 x 20 mL/g of L-valine).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (e.g., using a hexane:ethyl acetate gradient).

Step 2: Synthesis of **HO-4120** ((2S)-2-[[4-(hydroxymethyl)benzoyl]amino]-3-methylbutanoic acid)

- Deprotection:
 - Dissolve the protected **HO-4120** (1.0 eq) in THF (10 mL/g).
 - Add tetra-n-butylammonium fluoride (TBAF, 1.1 eq, 1 M solution in THF) at 0 °C.
 - Stir the reaction at room temperature for 1-2 hours.
 - Monitor the reaction by TLC.
 - Upon completion, concentrate the reaction mixture under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate to give the crude product.
 - Recrystallize the crude product from a suitable solvent system (e.g., ethyl acetate/hexane) to afford pure **HO-4120**.

Data Presentation

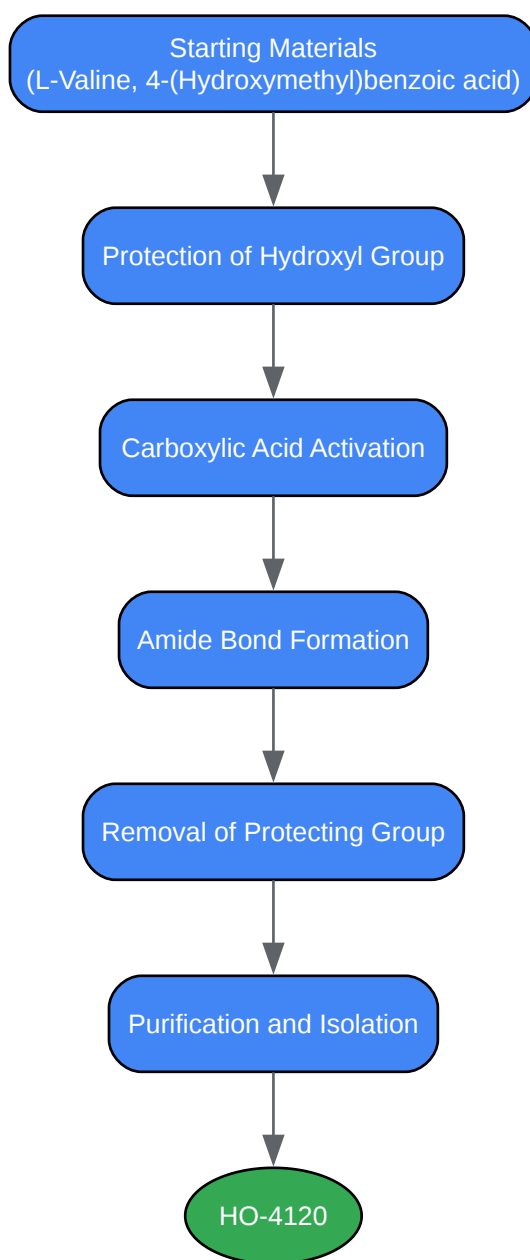
Table 1: Summary of Reagents and Reaction Conditions

Step	Reactants	Reagents	Solvent	Temperature (°C)	Time (h)
1a	4-(Hydroxymethyl)benzoic acid	TBDMS-Cl, Imidazole	DCM	0 to RT	12-16
1b	Protected Benzoic Acid	SOCI ₂ , DMF (cat.)	DCM	0 to RT	2-4
1c	L-Valine, Acyl Chloride	NaOH	Water/THF	0 to RT	4-6
2	Protected HO-4120	TBAF	THF	0 to RT	1-2

Table 2: Expected Yields and Purity

Compound	Step	Theoretical Yield (%)	Typical Purity (%) (by HPLC)
Protected HO-4120	1	75-85	>95
HO-4120	2	85-95	>98

Logical Relationship Diagram



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Caption: Logical flow of the **HO-4120** synthesis process.

Signaling Pathway Context

While the direct signaling pathway of **HO-4120** is not extensively documented in publicly available literature, as a derivative of the essential amino acid L-valine, it may interact with pathways involved in amino acid metabolism or serve as a building block for larger bioactive

molecules. Further research is required to elucidate its specific biological targets and mechanisms of action.

Conclusion

The protocol described in this application note provides a robust and scalable method for the synthesis of **HO-4120**. By employing standard organic chemistry techniques and readily available starting materials, this process can be implemented in a laboratory setting and adapted for larger-scale production. The provided diagrams and tables offer a clear and concise overview of the synthetic strategy and expected outcomes. It is recommended that process parameters be optimized for each specific scale of production to ensure maximum yield and purity.

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